

# Application Notes: 5-Chlorovaleric Acid as a Key Intermediate in Agrochemical Synthesis

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## Compound of Interest

Compound Name: 5-Chlorovaleric acid

Cat. No.: B053291

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## Introduction

**5-Chlorovaleric acid**, and its more reactive derivative 5-chlorovaleryl chloride, are pivotal intermediates in the synthesis of a variety of agrochemicals, particularly within the pyrazole class of herbicides.[1] The presence of both a carboxylic acid (or acyl chloride) and a terminal chloro- group allows for versatile chemical modifications, making it a valuable building block for complex heterocyclic structures with potent herbicidal activity. These compounds are known to be effective against a wide range of weeds, including those resistant to other common herbicides.[2]

This document provides detailed application notes and experimental protocols for the use of **5-chlorovaleric acid** and its derivatives in the synthesis of agrochemicals, with a specific focus on the synthesis of the herbicide Pyraclonil.

## Application in Pyraclonil Synthesis

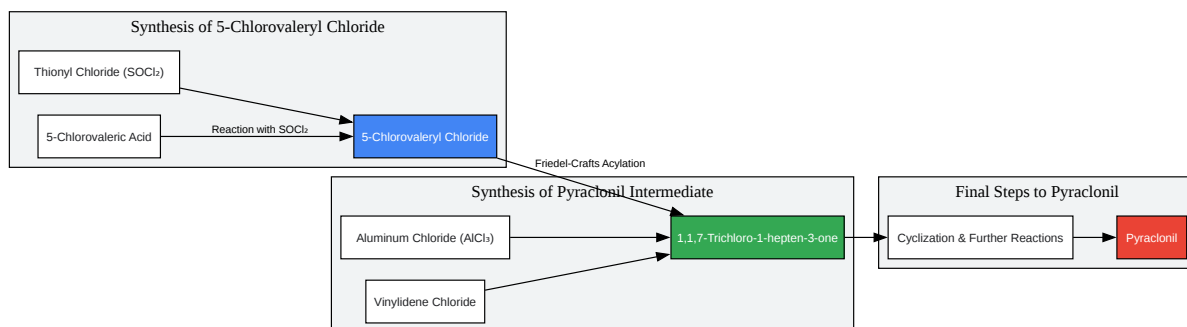
Pyraclonil is a protoporphyrinogen oxidase (PPO) inhibiting herbicide effective for paddy field weed control.[2] The synthesis of Pyraclonil utilizes 5-chlorovaleryl chloride as a key starting material to construct the tetrahydro-pyrazolo[1,5-a]pyridine ring system, which is crucial for its herbicidal efficacy.

## Physicochemical Properties of 5-Chlorovaleric Acid

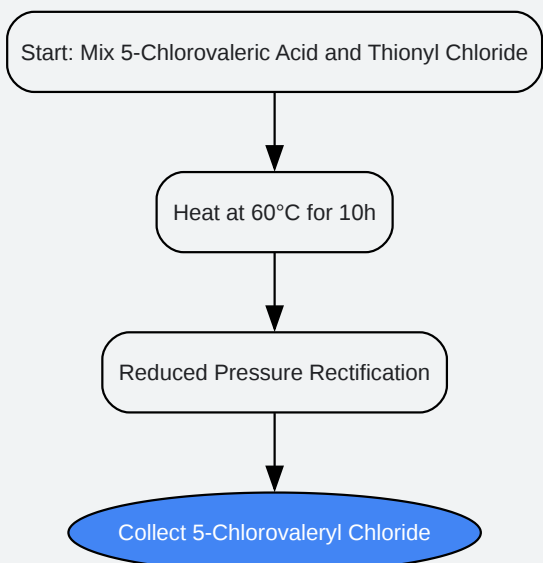
Property	Value	Reference
CAS Number	1119-46-6	
Molecular Formula	C <sub>5</sub> H <sub>9</sub> ClO <sub>2</sub>	
Molecular Weight	136.58 g/mol	
Appearance	Colorless to light yellow clear liquid	[1]
Melting Point	18 °C	
Density	1.170 g/mL at 20 °C	
Assay	≥98.0% (GC)	

## Synthesis Pathway of Pyraclonil Intermediate

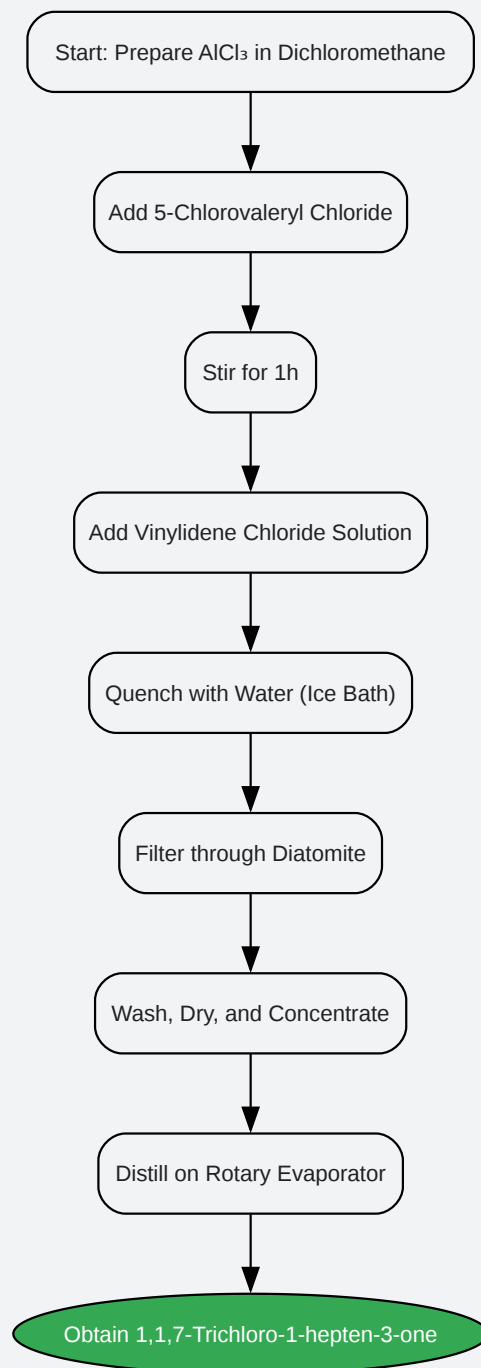
The initial step in the synthesis of the core structure of Pyraclonil involves the formation of a key intermediate, 1,1,7-trichloro-1-hepten-3-one, from 5-chlorovaleryl chloride. This is followed by cyclization and subsequent modifications to yield the final herbicidal compound.



## Protocol 1: 5-Chlorovaleryl Chloride Synthesis



## Protocol 2: Trichloroheptenone Synthesis



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## References

- 1. chemimpex.com [chemimpex.com]
- 2. CN103664939A - Synthesis method of pyraclonil - Google Patents [patents.google.com]
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